

(2-Aminopyridin-4-yl)methanol molecular weight and formula

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Compound of Interest

Compound Name: (2-Aminopyridin-4-yl)methanol

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An In-depth Technical Guide on (2-Aminopyridin-4-yl)methanol

This guide provides essential physicochemical data for **(2-Aminopyridin-4-yl)methanol**, a compound of interest to researchers, scientists, and professionals in the field of drug development. The information is presented in a clear and structured format to facilitate its use in experimental design and data analysis.

Physicochemical Properties

The fundamental molecular characteristics of **(2-Aminopyridin-4-yl)methanol** are summarized in the table below. This data is critical for stoichiometric calculations, solution preparation, and analytical characterization.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₂ O	[1] [2] [3] [4] [5]
Molecular Weight	124.14 g/mol	[1] [4] [5]
Alternate Molecular Weight	124.143 g/mol	[2]
Alternate Molecular Weight	124.142 g/mol	[3]

Relationship between Chemical Identity and Properties

The chemical formula of a compound dictates its molecular weight, which is a fundamental physical property. The following diagram illustrates the direct logical relationship between the chemical name, its empirical formula, and its calculated molecular weight.



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Caption: Logical flow from compound name to molecular weight.

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References

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